

# A Comprehensive Technical Guide to the Chemical Properties of Aluminum Potassium Sulfate Dodecahydrate

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## Compound of Interest

Compound Name: *Aluminum potassium sulfate dodecahydrate*

Cat. No.: *B1195066*

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## Introduction

**Aluminum potassium sulfate dodecahydrate**, commonly known as potash alum, is a hydrated double salt with the chemical formula  $KAl(SO_4)_2 \cdot 12H_2O$ .<sup>[1][2]</sup> It is a prominent member of the alum family of compounds.<sup>[1]</sup> This technical guide provides an in-depth overview of the core chemical properties of **aluminum potassium sulfate dodecahydrate**, presenting quantitative data in structured tables, detailing experimental protocols for property determination, and illustrating key concepts through diagrams. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or study this compound.

## Core Chemical and Physical Properties

**Aluminum potassium sulfate dodecahydrate** presents as a white crystalline solid.<sup>[3][4][5]</sup> It is an inorganic sulfate salt of aluminum and potassium.<sup>[6]</sup> The key chemical and physical properties are summarized in the tables below.

### Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	$\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$	[1][3][4]
Molecular Weight	474.38 g/mol	[3][4][7]
Appearance	White crystalline solid	[3][4][5]
Odor	Odorless	[4][7]
Melting Point	92.5 °C (198.5 °F; 365.6 K)	[3][6][8]
Density	1.757 g/cm <sup>3</sup> at 25 °C	[3][6][9]
Bulk Density	~900 kg/m <sup>3</sup>	[6]

**Table 2: Solubility and Solution Properties**

Property	Value	Conditions	Source(s)
Solubility in Water	5.7 g/100 mL	0 °C	[6][9]
12.0 g/100 mL	20 °C	[6][9]	
14.0 g/100 mL	20 °C	[6][9]	
136.9 g/100 mL	100 °C	[6][9]	
pH of Aqueous Solution	3.0 - 3.5	50 mg/mL in H <sub>2</sub> O at 25 °C	[6]
3.3	94.88 g/L	[10]	

**Table 3: Crystal and Thermal Properties**

Property	Value	Details	Source(s)
Crystal System	Cubic	$\alpha$ -type alum	<a href="#">[1]</a> <a href="#">[11]</a>
Space Group	Pa3	<a href="#">[1]</a> <a href="#">[11]</a>	
Lattice Parameter	12.18 Å	<a href="#">[1]</a>	
Crystal Habit	Octahedral	In neutral solution	<a href="#">[1]</a> <a href="#">[11]</a>
Thermal Decomposition	Becomes anhydrous at ~200 °C	Loses water of hydration upon heating	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[12]</a>

## Experimental Protocols

This section details the methodologies for determining the key chemical properties of **aluminum potassium sulfate dodecahydrate**.

### Determination of Melting Point

The melting point of **aluminum potassium sulfate dodecahydrate** can be determined using a capillary melting point apparatus.

Protocol:

- A small amount of the crystalline sample is finely ground and packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting range. For a pure substance, this range is typically narrow.

### Determination of Solubility in Water

The solubility of **aluminum potassium sulfate dodecahydrate** at various temperatures can be determined by the saturation method.

Protocol:

- A saturated solution of the salt is prepared in a known volume of distilled water at a specific temperature by adding an excess of the salt and stirring until equilibrium is reached.
- A known volume of the clear, saturated solution is carefully withdrawn, avoiding any undissolved solid.
- The withdrawn solution is evaporated to dryness in a pre-weighed container.
- The mass of the remaining anhydrous salt is determined.
- The solubility is calculated as grams of salt per 100 mL of water at that temperature.
- This procedure is repeated at different temperatures to construct a solubility curve.[\[6\]](#)

## Determination of pH of Aqueous Solution

The pH of an aqueous solution of **aluminum potassium sulfate dodecahydrate** can be accurately measured using a calibrated pH meter.

Protocol:

- A solution of a known concentration (e.g., 50 mg/mL) is prepared by dissolving the salt in deionized water.[\[6\]](#)
- The pH meter is calibrated using standard buffer solutions of known pH.
- The electrode of the calibrated pH meter is rinsed with deionized water and then immersed in the sample solution.
- The pH reading is allowed to stabilize before being recorded.

## Crystal Structure Analysis by X-ray Diffraction (XRD)

The cubic crystal structure of **aluminum potassium sulfate dodecahydrate** is determined using single-crystal X-ray diffraction.[\[11\]](#)

Protocol:

- A suitable single crystal of the compound is mounted on a goniometer head.
- The crystal is placed in an X-ray diffractometer and irradiated with a monochromatic X-ray beam.
- The diffraction pattern of X-rays scattered by the crystal is collected on a detector.
- The positions and intensities of the diffraction spots are used to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.[\[11\]](#)

## Thermal Decomposition Analysis by Thermogravimetric Analysis (TGA)

The thermal decomposition behavior, particularly the loss of water of hydration, can be investigated using thermogravimetric analysis.[\[13\]](#)

Protocol:

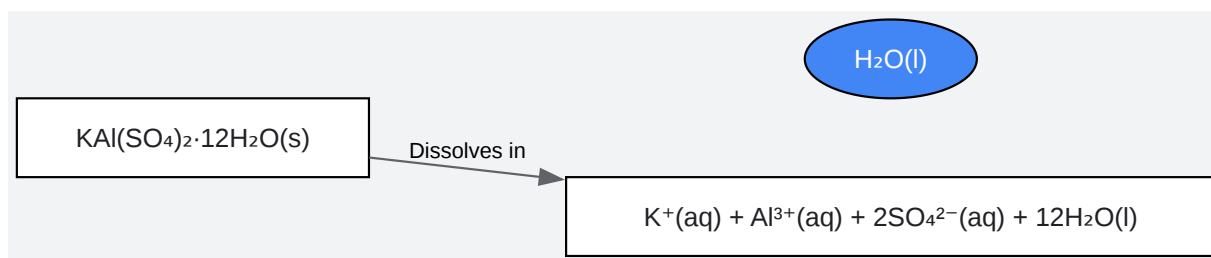
- A small, accurately weighed sample of **aluminum potassium sulfate dodecahydrate** is placed in the TGA furnace.
- The sample is heated at a controlled rate in a controlled atmosphere (e.g., nitrogen).
- The mass of the sample is continuously monitored as a function of temperature.
- The resulting thermogram shows mass loss at specific temperatures, corresponding to the dehydration steps. The compound becomes anhydrous at approximately 200°C.[\[1\]](#)[\[6\]](#)[\[12\]](#)

## Chemical Reactions and Incompatibilities

**Aluminum potassium sulfate dodecahydrate** is a stable compound under normal conditions.[\[6\]](#) However, it is incompatible with strong oxidizing agents, steel, aluminum, copper, zinc, and bases.[\[6\]](#)[\[9\]](#) When dissolved in water, it hydrolyzes to produce a mildly acidic solution due to the presence of the hydrated aluminum ion,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ , which acts as a weak acid.

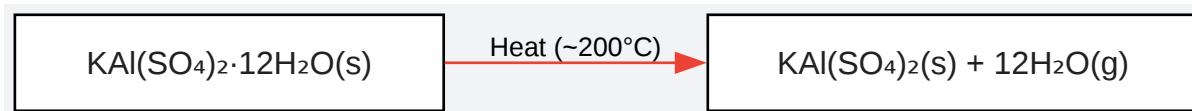
## Visualizations

The following diagrams illustrate key concepts related to the chemical properties of **aluminum potassium sulfate dodecahydrate**.



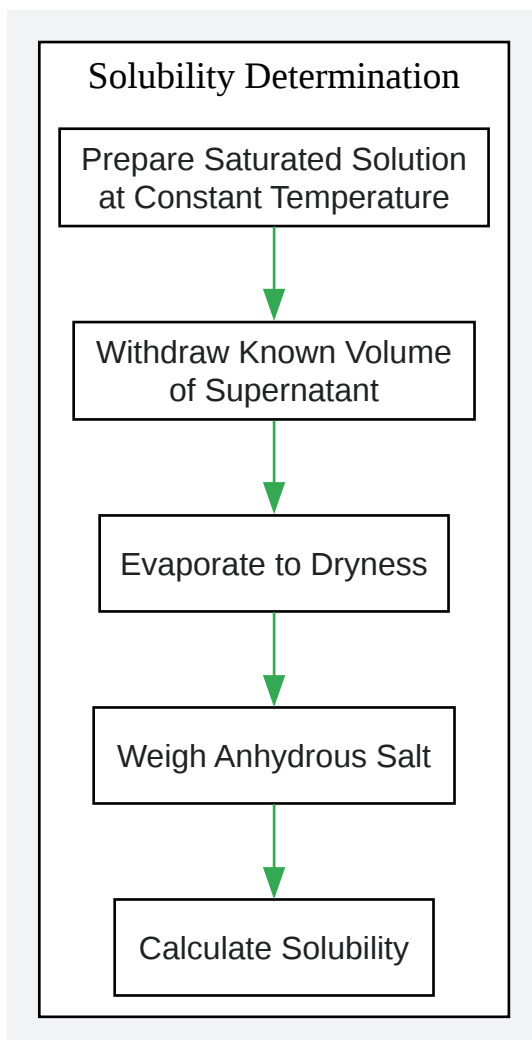
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Caption: Dissociation of **Aluminum Potassium Sulfate Dodecahydrate** in Water.



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Caption: Thermal Decomposition to the Anhydrous Form.



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Caption: Experimental Workflow for Solubility Determination.

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